

Preamble: Navigating the Data Void for Novel Chemical Entities

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Compound of Interest

Compound Name: *4-Formyl-5-methoxy-N-phenylnicotinamide*

CAS No.: 1142191-55-6

Cat. No.: B581304

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In the landscape of pharmaceutical research, scientists are frequently confronted with novel chemical entities (NCEs) for which a body of established physicochemical data is absent. **4-Formyl-5-methoxy-N-phenylnicotinamide** serves as a pertinent exemplar of such a scenario. A thorough search of publicly accessible scientific databases and literature reveals a lack of specific solubility data for this compound. This guide, therefore, is structured not as a repository of existing data, but as a comprehensive methodological framework for the de novo determination of aqueous and solvent solubility for **4-Formyl-5-methoxy-N-phenylnicotinamide**, or any NCE.

This document provides researchers, scientists, and drug development professionals with the foundational principles, detailed experimental protocols, and data interpretation strategies necessary to robustly characterize the solubility profile of a novel compound. Adherence to these methodologies will ensure the generation of high-quality, reliable data crucial for informed decision-making in the drug development pipeline, from lead optimization to formulation.

The Imperative of Solubility in Drug Development

Solubility, the phenomenon of a solute dissolving in a solvent to form a homogeneous system, is a cornerstone of pharmaceutical sciences. For an orally administered drug, dissolution is the prerequisite for absorption; an inadequately soluble compound will likely exhibit poor bioavailability, leading to suboptimal therapeutic efficacy. Early and accurate characterization of a compound's solubility profile is therefore a non-negotiable aspect of risk mitigation in drug development. It directly influences:

- **Bioavailability:** The rate and extent to which the active pharmaceutical ingredient (API) is absorbed and becomes available at the site of action.
- **Formulation Development:** The choice of excipients, delivery systems (e.g., tablets, capsules, injectables), and manufacturing processes.
- **Toxicity Studies:** Ensuring that the compound can be administered at sufficiently high concentrations to assess its toxicological profile.
- **High-Throughput Screening:** Triaging compounds with desirable physicochemical properties early in the discovery phase.

Physicochemical Profile and Predictive Analysis of 4-Formyl-5-methoxy-N-phenylnicotinamide

While experimental data is lacking, an initial in-silico analysis of the structure of **4-Formyl-5-methoxy-N-phenylnicotinamide** can provide valuable insights into its likely solubility characteristics.

Structure:

Key Functional Groups and Their Implications:

- **Nicotinamide Core:** A heterocyclic aromatic amine, which can exhibit pH-dependent solubility due to the potential for protonation of the pyridine nitrogen.
- **N-phenyl Amide:** The amide linkage introduces polarity and hydrogen bonding capabilities, while the phenyl group adds lipophilicity.

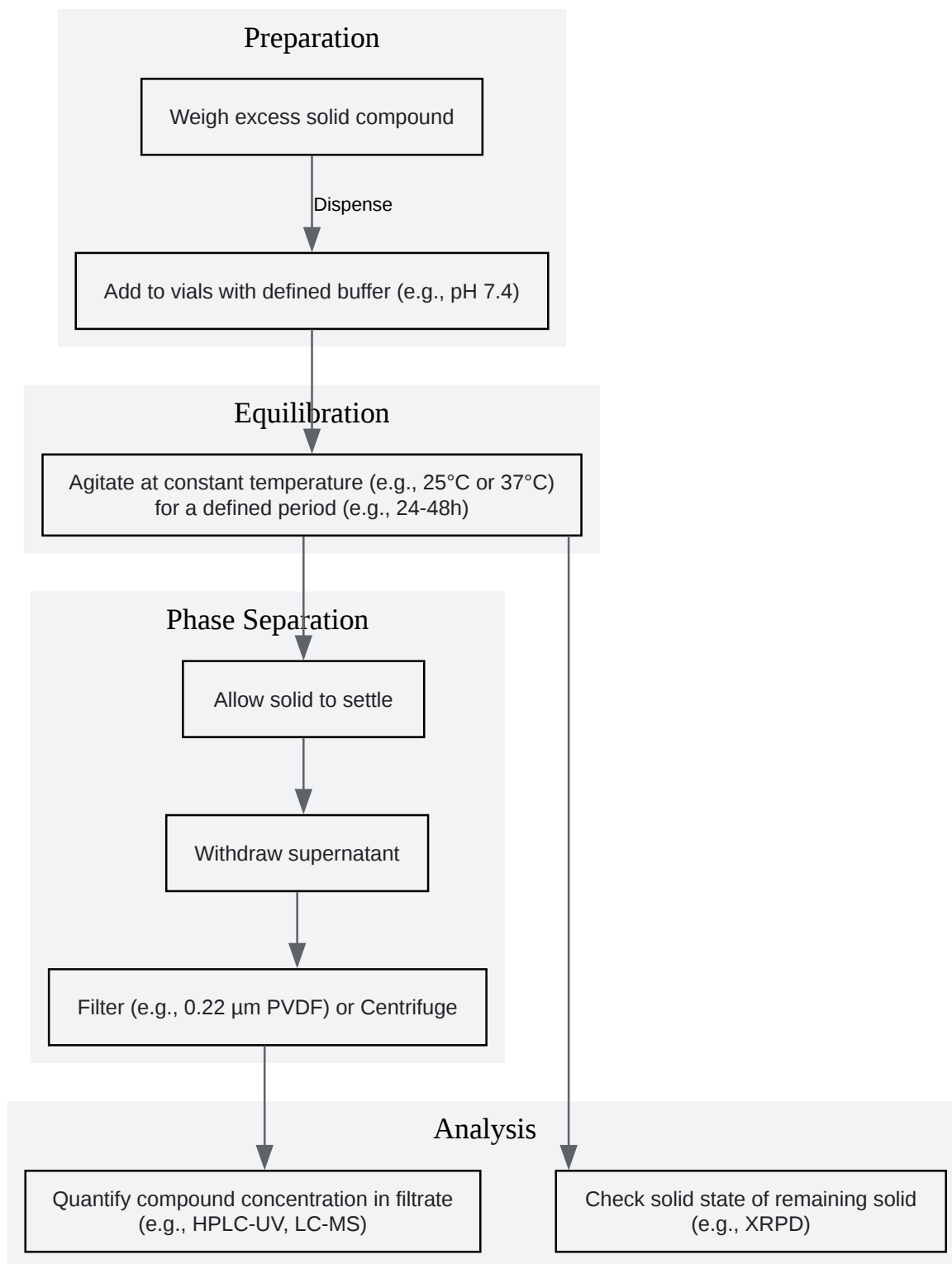
- Formyl Group (-CHO): An electron-withdrawing group that can participate in hydrogen bonding.
- Methoxy Group (-OCH₃): Can act as a hydrogen bond acceptor.

Based on this structure, it is reasonable to hypothesize that **4-Formyl-5-methoxy-N-phenylnicotinamide** is a weakly basic compound with a potential for pH-dependent solubility. The presence of both polar and non-polar moieties suggests that its solubility in aqueous media may be limited, and the use of co-solvents may be necessary for formulation.

Experimental Determination of Aqueous Solubility: The Gold Standard Shake-Flask Method

The equilibrium shake-flask method remains the definitive technique for determining thermodynamic solubility. It is based on the principle of allowing an excess of the solid compound to equilibrate with the solvent until a saturated solution is formed.

Workflow for Equilibrium Solubility Determination



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Caption: Workflow for the Shake-Flask Solubility Method.

Detailed Protocol

- **Preparation of Buffers:** Prepare a series of biologically relevant buffers, such as phosphate-buffered saline (PBS) at pH 7.4, and acetate or phosphate buffers at other pH values (e.g., pH 2.0, 4.5, 6.8) to assess pH-dependent solubility.
- **Dispensing of Compound:** Add an excess of **4-Formyl-5-methoxy-N-phenylnicotinamide** to a series of glass vials. A general rule of thumb is to add at least 10 times the estimated amount needed to achieve saturation.
- **Addition of Solvent:** Add a precise volume of the chosen buffer to each vial.
- **Equilibration:** Seal the vials and place them in a shaker or rotator in a temperature-controlled environment (typically 25°C or 37°C). Allow the samples to equilibrate for a sufficient duration. It is crucial to demonstrate that equilibrium has been reached; this can be achieved by taking measurements at multiple time points (e.g., 24, 48, and 72 hours) until the concentration in solution remains constant.
- **Phase Separation:** After equilibration, separate the undissolved solid from the saturated solution. This is a critical step to avoid artificially inflated results. Options include:
 - **Centrifugation:** Spin the samples at high speed (e.g., 14,000 rpm for 15 minutes).
 - **Filtration:** Use a low-binding filter, such as a 0.22 µm polyvinylidene fluoride (PVDF) syringe filter. The first few drops of the filtrate should be discarded to saturate any potential binding sites on the filter.
- **Quantification:** Analyze the concentration of **4-Formyl-5-methoxy-N-phenylnicotinamide** in the clear supernatant/filtrate using a validated analytical method, typically High-Performance Liquid Chromatography with UV detection (HPLC-UV) or Mass Spectrometry (LC-MS). A calibration curve with known concentrations of the compound must be prepared in the same buffer.
- **Solid-State Analysis:** It is good practice to analyze the remaining solid material using a technique like X-ray Powder Diffraction (XRPD) to confirm that the compound has not undergone any phase changes or converted to a different polymorphic form during the experiment.

Assessing pH-Dependent Solubility

For ionizable compounds, solubility can vary significantly with pH. A pH-solubility profile is essential for predicting the behavior of a drug in the gastrointestinal tract.

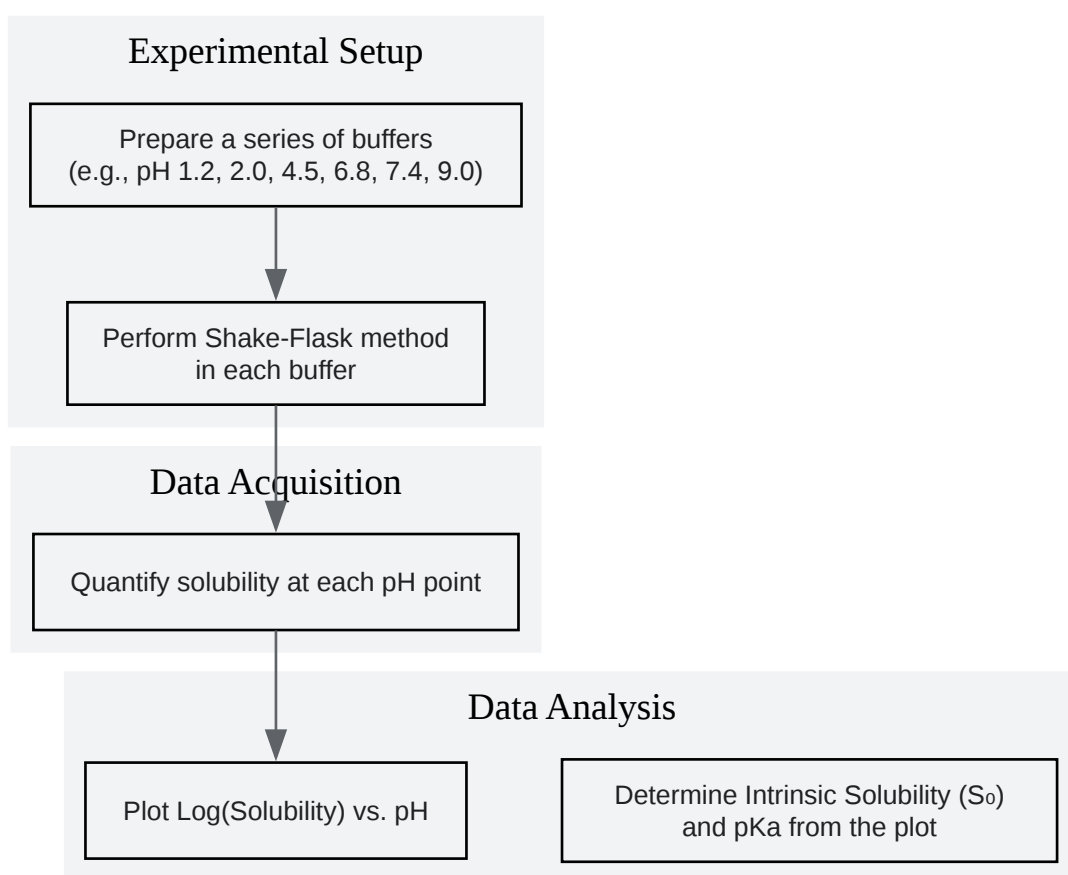
Henderson-Hasselbalch Relationship

The solubility of a weakly basic compound like **4-Formyl-5-methoxy-N-phenylnicotinamide** can be described by the Henderson-Hasselbalch equation, which relates the total solubility (S_T) to the intrinsic solubility of the free base (S_0) and the pK_a of the compound.

- $S_T = S_0 * (1 + 10^{(pK_a - pH)})$

This relationship underscores the importance of determining the pK_a of the compound to fully understand its solubility profile.

Experimental Design for pH-Solubility Profile



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Caption: Workflow for Determining a pH-Solubility Profile.

The experimental procedure is identical to the shake-flask method described in Section 3.0, but is repeated across a range of pH values. The resulting data is then plotted as the logarithm of solubility versus pH to visualize the relationship.

Solubility in Biorelevant Media and Co-Solvent Systems

While aqueous buffers provide fundamental solubility data, assessing solubility in more complex, biorelevant media can offer a better prediction of in vivo dissolution.

- Simulated Gastric Fluid (SGF): Typically at pH 1.2, without enzymes.
- Fasted State Simulated Intestinal Fluid (FaSSIF): Typically at pH 6.5, containing bile salts and lecithin to mimic the fasted small intestine.
- Fed State Simulated Intestinal Fluid (FeSSIF): Typically at pH 5.0, with higher concentrations of bile salts and lecithin to mimic the fed state.

The shake-flask method can be adapted for use with these media. Additionally, the solubility in various co-solvent systems (e.g., mixtures of water with ethanol, propylene glycol, or PEG 400) should be determined to support the development of liquid formulations.

Data Presentation and Interpretation

All quantitative solubility data should be summarized in a clear, tabular format for easy comparison.

Table 1: Hypothetical Solubility Data for **4-Formyl-5-methoxy-N-phenylnicotinamide**

Solvent System	pH	Temperature (°C)	Solubility (µg/mL)	Method
0.1 N HCl	1.2	25	> 1000	Shake-Flask
Acetate Buffer	4.5	25	250 ± 15	Shake-Flask
PBS	7.4	25	15 ± 2	Shake-Flask
PBS	7.4	37	20 ± 3	Shake-Flask
FaSSIF	6.5	37	45 ± 5	Shake-Flask
FeSSIF	5.0	37	350 ± 20	Shake-Flask
20% Ethanol (aq)	7.4	25	150 ± 10	Shake-Flask

Interpretation of Hypothetical Data:

- The data suggests that **4-Formyl-5-methoxy-N-phenylnicotinamide** is a weakly basic compound, with significantly higher solubility at low pH.
- The solubility in PBS at physiological pH is low, which could indicate potential bioavailability challenges.
- The increased solubility in FaSSIF and FeSSIF compared to PBS suggests that bile salts may enhance its solubilization.
- The use of a co-solvent like ethanol significantly improves solubility.

Conclusion and Forward Look

This guide has outlined a robust, systematic approach for determining the solubility of a novel compound, using **4-Formyl-5-methoxy-N-phenylnicotinamide** as a representative case. By employing the detailed protocols for the shake-flask method across various pH values and in biorelevant media, researchers can generate the critical data needed to assess the developability of a new drug candidate. The principles and methodologies described herein are fundamental to modern pharmaceutical development and form the basis for rational formulation design and the prediction of in vivo performance.

References

- Title: The Biopharmaceutics Classification System (BCS) Guidance Source: U.S. Food and Drug Administration (FDA) URL:[[Link](#)]
- Title: ICH Harmonised Tripartite Guideline Q6A: Specifications: Test Procedures and Acceptance Criteria for New Drug Substances and New Drug Products: Chemical Substances Source: International Council for Harmonisation of Technical Requirements for Pharmaceuticals for Human Use (ICH) URL:[[Link](#)]
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- Title: <1236> SOLUBILITY Source: United States Pharmacopeia (USP) URL:[[Link](#)]
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